

Essential Safety and Handling Protocols for MDL-811

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Compound of Interest

Compound Name: MDL-811

Cat. No.: B12377240

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For researchers, scientists, and drug development professionals engaged in work with **MDL-811**, a selective allosteric activator of SIRT6, stringent adherence to safety protocols is paramount to ensure personal safety and maintain a secure laboratory environment.^[1] This guide provides immediate and essential safety and logistical information, including detailed operational and disposal plans, to directly address procedural questions for handling this compound.

Hazard Identification and Precautionary Measures

MDL-811 requires careful handling due to its potential hazards. The following table summarizes the key hazard and precautionary statements as outlined in the Safety Data Sheet (SDS).

Hazard and Precautionary Statements

Hazard Statements

H302: Harmful if swallowed.

H315: Causes skin irritation.

H319: Causes serious eye irritation.

H335: May cause respiratory irritation.

Precautionary Statements

P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

P264: Wash skin thoroughly after handling.[2]

P270: Do not eat, drink or smoke when using this product.[2]

P271: Use only outdoors or in a well-ventilated area.

P280: Wear protective gloves/protective clothing/eye protection/face protection.

P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

P302+P352: IF ON SKIN: Wash with plenty of soap and water.

P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.

P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

P330: Rinse mouth.

P403+P233: Store in a well-ventilated place. Keep container tightly closed.

P405: Store locked up.

P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **MDL-811** to minimize exposure and ensure personal safety.

PPE Requirement Summary

Eye/Face Protection

Wear chemical safety goggles or a face shield.

Skin Protection

Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure gloves are inspected prior to use and changed frequently, especially after contact with the substance.

Respiratory Protection

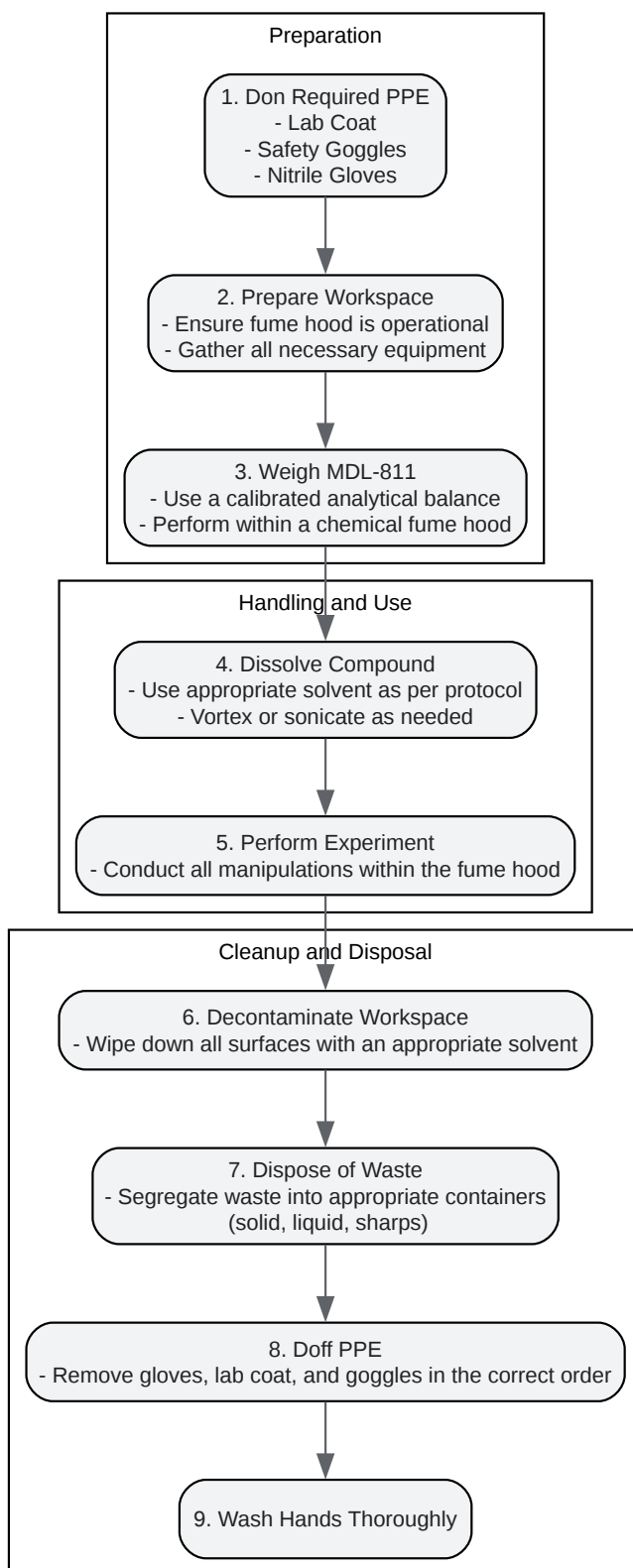
Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for handling larger quantities.

Hand Protection

Compatible chemical-resistant gloves are required.

Experimental Workflow for Handling MDL-811

The following diagram outlines the standard operating procedure for safely handling **MDL-811** in a laboratory setting.



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MDL-811 Handling Workflow

Disposal Plan

All waste materials contaminated with **MDL-811** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solids, including empty containers, weighing paper, and used PPE, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **MDL-811** in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Disposal: All hazardous waste must be disposed of through your institution's EHS-approved waste management program. Follow all local, state, and federal regulations for the disposal of chemical waste.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **MDL-811** (Molecular Weight: to be confirmed by user from the specific batch's certificate of analysis) in DMSO.

- Preparation:
 - Ensure all necessary PPE is worn correctly.
 - Perform all steps within a certified chemical fume hood.
 - Use a calibrated analytical balance and appropriate volumetric flasks and pipettes.
- Calculation:
 - Calculate the required mass of **MDL-811** using the formula: $\text{Mass (mg)} = 10 \text{ mM} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ mg/g}$
- Procedure:
 - Carefully weigh the calculated amount of **MDL-811** onto weighing paper and transfer it to an appropriate volumetric flask.

- Add a portion of DMSO to the flask to dissolve the compound.
- Vortex or sonicate the solution until the **MDL-811** is completely dissolved.
- Add DMSO to the final volume mark on the volumetric flask.
- Cap the flask and invert several times to ensure a homogenous solution.
- Storage:
 - Store the stock solution in a tightly sealed container at the recommended temperature (typically -20°C or -80°C), protected from light. Clearly label the container with the compound name, concentration, solvent, and date of preparation.

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References

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- [2. MDL-811|2275619-98-0|MSDS](https://www.dcchemicals.com) [[dcchemicals.com](https://www.dcchemicals.com)]
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